

A Comparative Guide to the Limit of Detection and Quantification of Norfloxacin

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Compound of Interest

Compound Name: Norfloxacin-d5

Cat. No.: B3026098

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For researchers, scientists, and professionals in drug development, accurately determining the concentration of pharmaceutical compounds is paramount. This guide provides a comparative analysis of various analytical methods for the quantification of Norfloxacin, a broad-spectrum fluoroquinolone antibiotic. A special focus is placed on the use of its deuterated internal standard, **Norfloxacin-d5**, particularly in highly sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods. We will also explore alternative techniques such as high-performance liquid chromatography with fluorescence detection (HPLC-FLD) and UV-Vis spectrophotometry.

Quantitative Data Summary

The limit of detection (LOD) and limit of quantification (LOQ) are critical performance characteristics of any quantitative analytical method. The LOD is the lowest concentration of an analyte that can be reliably detected, while the LOQ is the lowest concentration that can be quantitatively determined with acceptable precision and accuracy. The choice of analytical method and the use of an appropriate internal standard, such as **Norfloxacin-d5**, significantly impact these values.

Below is a summary of LOD and LOQ values for Norfloxacin obtained by different analytical techniques. It is important to note that these values can vary based on the specific instrumentation, experimental conditions, and the matrix in which the analyte is being measured.

Analytical Method	Internal Standard	Matrix	LOD	LOQ
LC-MS/MS	Norfloxacin-d5	Freshwater Shrimp	Not explicitly stated, but used for confirmation	Not explicitly stated, but used for confirmation
LC-MS/MS	Moxifloxacin-d4	Honey	-	1.4 - 2.5 ng/g[1]
LC-MS/MS	Not specified	Sewage	-	5 ng/L[2][3]
HPLC-FLD	Not specified	Urine	0.006 - 0.010 µg/mL[4]	0.020 - 0.034 µg/mL[4]
HPLC-FLD	Not specified	Plasma	0.0071 µg/mL	Not explicitly stated, but LOQ = 3.3 x LOD
HPLC-UV	Not specified	Pharmaceutical Dosage Form	0.03 µg/mL	0.1 µg/mL
HPLC-UV	Not specified	Broiler Chicken Tissue (Liver)	1.57 µg/mL	5.24 µg/mL
HPLC-UV	Not specified	Broiler Chicken Tissue (Kidney)	5.10 µg/mL	17.01 µg/mL
HPLC-UV	Not specified	Broiler Chicken Tissue (Muscle)	1.4 µg/mL	4.98 µg/mL
UV-Vis Spectrophotometry	Not applicable	Tablet Dosage Form	1 µg/mL	Not explicitly stated
UV-Vis Spectrophotometry	Not applicable	Tablet Dosage Form	-	1.08 µg/mL
Derivative UV Spectrophotometry	Not applicable	Pharmaceutical Dosage Form	2 µg/mL	Not explicitly stated

Experimental Protocols

Detailed methodologies are crucial for replicating and comparing analytical results. Below are representative protocols for the key analytical techniques discussed.

LC-MS/MS Method with Norfloxacin-d5 Internal Standard

This method is highly sensitive and specific, making it suitable for complex matrices like biological fluids and environmental samples.

a. Sample Preparation (Wastewater):

- Collect wastewater samples in amber glass bottles and store at 4°C.
- Filter samples through a 0.45 µm nylon membrane filter.
- Perform solid-phase extraction (SPE) for sample clean-up and pre-concentration. Condition a Strata-X extraction cartridge.
- Load the filtered water sample onto the SPE cartridge.
- Wash the cartridge to remove interferences.
- Elute the analytes with methanol.
- Evaporate the eluate to dryness and reconstitute in a specific volume of the mobile phase.
- Add a known concentration of **Norfloxacin-d5** internal standard to the reconstituted sample before injection.

b. Chromatographic Conditions:

- Column: Zorbax SB-C8 or equivalent
- Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and water containing an appropriate modifier like formic acid.
- Flow Rate: 0.2 mL/min

- Injection Volume: 5-20 μ L

c. Mass Spectrometric Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM) to monitor specific precursor-to-product ion transitions for both Norfloxacin and **Norfloxacin-d5**. This provides high selectivity and sensitivity.

HPLC with Fluorescence Detection (HPLC-FLD)

This method offers good sensitivity for fluorescent compounds like Norfloxacin.

a. Sample Preparation (Urine):

- Thaw frozen urine samples at room temperature.
- Vortex and centrifuge the samples.
- Dilute the supernatant with the mobile phase.
- Filter the diluted sample through a 0.45 μ m filter before injection.

b. Chromatographic Conditions:

- Column: C18 column (e.g., 150 x 4.6 mm, 5 μ m)
- Mobile Phase: A mixture of phosphoric acid solution (pH adjusted with triethylamine) and methanol in a gradient elution.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Injection Volume: 10 μ L

c. Fluorescence Detection:

- Excitation Wavelength: 280 nm
- Emission Wavelength: 445 nm

UV-Vis Spectrophotometry

This is a simpler and more accessible method, suitable for higher concentration samples like pharmaceutical formulations.

a. Sample Preparation (Tablets):

- Weigh and finely powder a number of tablets.
- Accurately weigh a portion of the powder equivalent to a specific amount of Norfloxacin.
- Dissolve the powder in a suitable solvent (e.g., 0.1N HCl) with the aid of sonication.
- Filter the solution to remove insoluble excipients.
- Prepare a series of dilutions of the clear filtrate to fall within the linear range of the calibration curve.

b. Spectrophotometric Measurement:

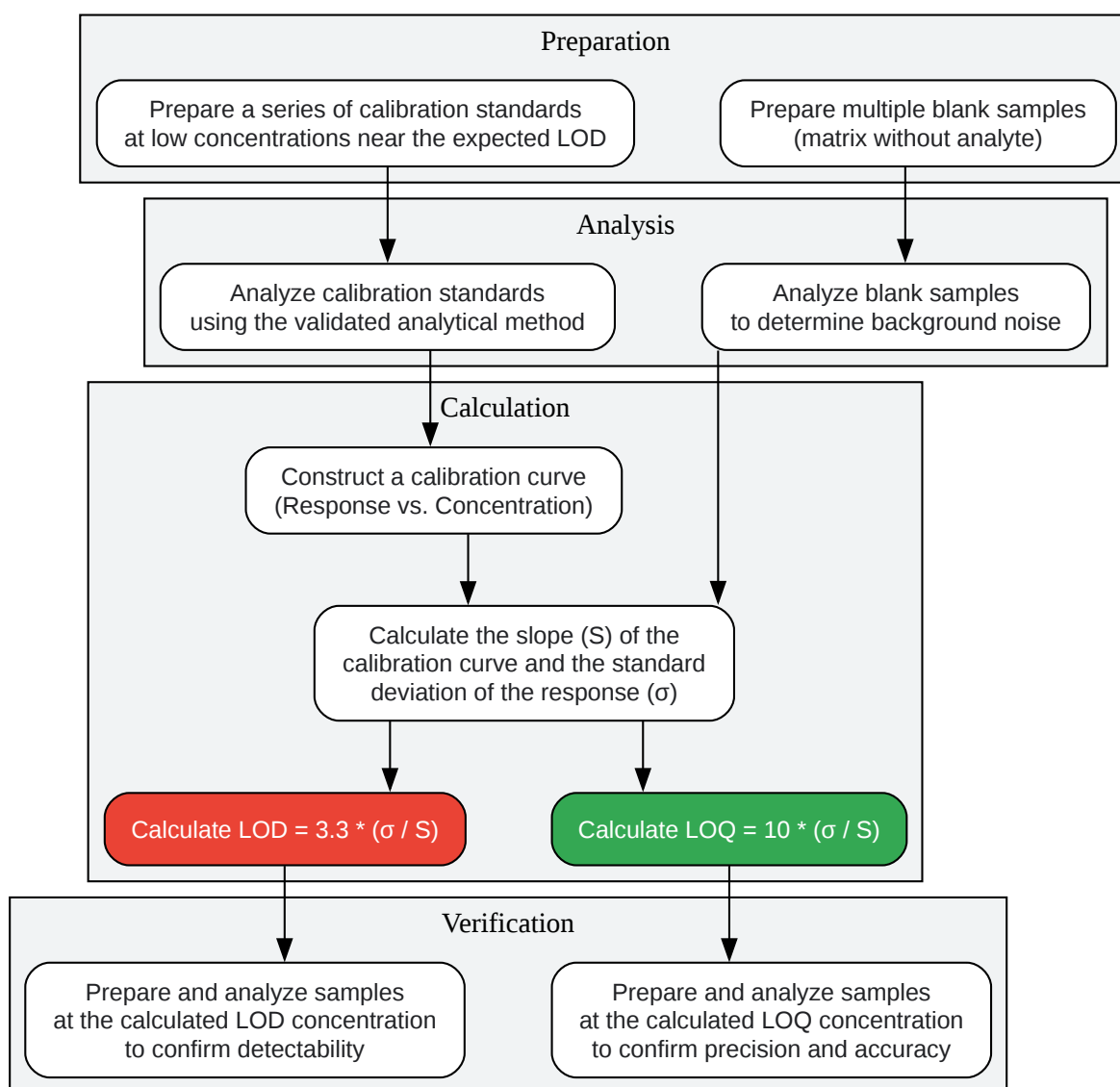
- Blank: The solvent used for sample preparation (e.g., 0.1N HCl).
- Wavelength of Maximum Absorbance (λ_{max}): Determine the λ_{max} for Norfloxacin in the chosen solvent (typically around 277-278 nm).
- Measurement: Record the absorbance of the sample solutions at the λ_{max} .

c. Quantification:

- Construct a calibration curve by plotting the absorbance of standard solutions of known concentrations versus their concentrations.
- Determine the concentration of Norfloxacin in the sample solution from the calibration curve.

Workflow for LOD and LOQ Determination

The following diagram illustrates a generalized workflow for determining the Limit of Detection (LOD) and Limit of Quantification (LOQ) based on the calibration curve method, as recommended by the International Council for Harmonisation (ICH) guidelines.



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Caption: Workflow for LOD and LOQ Determination.

In conclusion, the choice of analytical method for Norfloxacin quantification depends on the required sensitivity, the complexity of the sample matrix, and the available instrumentation. For trace-level analysis in complex matrices, LC-MS/MS with a deuterated internal standard like **Norfloxacin-d5** is the method of choice due to its superior sensitivity and selectivity. For less demanding applications, HPLC-FLD and UV-Vis spectrophotometry offer viable and more cost-effective alternatives.

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References

- 1. researchgate.net [researchgate.net]
- 2. Determination of ofloxacin, norfloxacin, and ciprofloxacin in sewage by selective solid-phase extraction, liquid chromatography with fluorescence detection, and liquid chromatography--tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. vjol.info.vn [vjol.info.vn]
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